

# Diethyl Chlorothiophosphate: A Comprehensive Technical Guide to Safety and Handling

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## Compound of Interest

Compound Name: Diethyl chlorothiophosphate

Cat. No.: B041372

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Disclaimer: This document is intended for informational purposes only and should not be used as a substitute for a formal Safety Data Sheet (SDS) or professional safety training. Always consult the official SDS for **Diethyl Chlorothiophosphate** from your supplier and adhere to all institutional and regulatory safety protocols.

## Introduction

**Diethyl chlorothiophosphate** (CAS No. 2524-04-1) is a reactive organophosphorus compound widely utilized as an intermediate in the synthesis of various pesticides, including phoxim, parathion, and chlorpyrifos.[1] Its utility in organic synthesis also extends to the preparation of other organothiophosphate esters. However, its reactivity and toxicological profile necessitate stringent safety measures and handling protocols. This guide provides an in-depth overview of the safety data, handling precautions, and emergency procedures for **diethyl chlorothiophosphate**, tailored for laboratory and research settings.

## Physicochemical and Toxicological Data

A thorough understanding of the physical, chemical, and toxicological properties of a substance is paramount for its safe handling. The following tables summarize key quantitative data for **diethyl chlorothiophosphate**.

Table 1: Physical and Chemical Properties

Property	Value	Reference
Molecular Formula	C <sub>4</sub> H <sub>10</sub> ClO <sub>2</sub> PS	[2][3][4]
Molecular Weight	188.61 g/mol	[2][3]
Appearance	Colorless to light amber liquid with a characteristic odor.	[2][5]
Boiling Point	96 °C	[4]
Melting Point	-75 °C	[4]
Flash Point	92 °C (closed cup)	[5]
Density	1.2 g/mL at 25 °C	[4]
Vapor Pressure	0.152 mmHg at 25 °C	[4]
Solubility	Insoluble in water; soluble in most organic solvents. Decomposes on contact with water.	[2][5]

Table 2: Toxicological Data

Toxicity Metric	Value	Species	Route	Reference
LD <sub>50</sub> (Acute Oral)	1340 mg/kg	Rat	Oral	[6]
LC <sub>50</sub> (Acute Inhalation)	20 ppm (4 hours)	Rat	Inhalation	[6]
LDLo (Acute Dermal)	200 mg/kg	Rabbit	Dermal	[6]

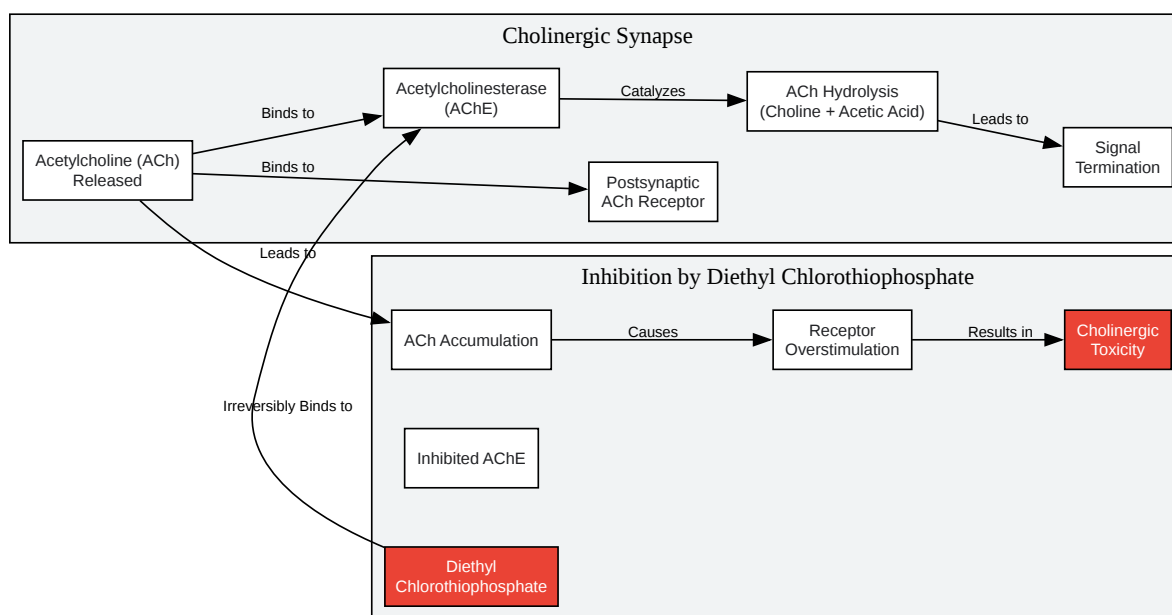
## Hazard Identification and Classification

**Diethyl chlorothiophosphate** is classified as a hazardous substance with multiple routes of toxicity.

- Acute Toxicity: It is harmful if swallowed, and fatal in contact with skin or if inhaled.[6]
- Skin Corrosion/Irritation: Causes severe skin burns.[5][6]
- Eye Damage/Irritation: Causes serious eye damage.[5][6]
- Combustibility: It is a combustible liquid.[5][6]
- Corrosivity: May be corrosive to metals.[3][6]

## Mechanism of Toxicity: Cholinesterase Inhibition

Like many organophosphorus compounds, the primary mechanism of toxicity for **diethyl chlorothiophosphate** is the inhibition of the enzyme acetylcholinesterase (AChE).[7][8][9] AChE is responsible for the hydrolysis of the neurotransmitter acetylcholine (ACh) at cholinergic synapses.[7][9] Inhibition of AChE leads to an accumulation of ACh, resulting in overstimulation of cholinergic receptors in the nervous system.[8][9] This can lead to a cholinergic crisis, characterized by a range of symptoms from excessive secretions and muscle weakness to respiratory failure and death.[9]



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*Mechanism of Cholinesterase Inhibition by **Diethyl Chlorothiophosphate**.*

## Handling Precautions and Personal Protective Equipment (PPE)

Due to its high toxicity, stringent safety protocols must be followed when handling **diethyl chlorothiophosphate**.

Engineering Controls:

- Work in a well-ventilated area, preferably within a certified chemical fume hood.[6]

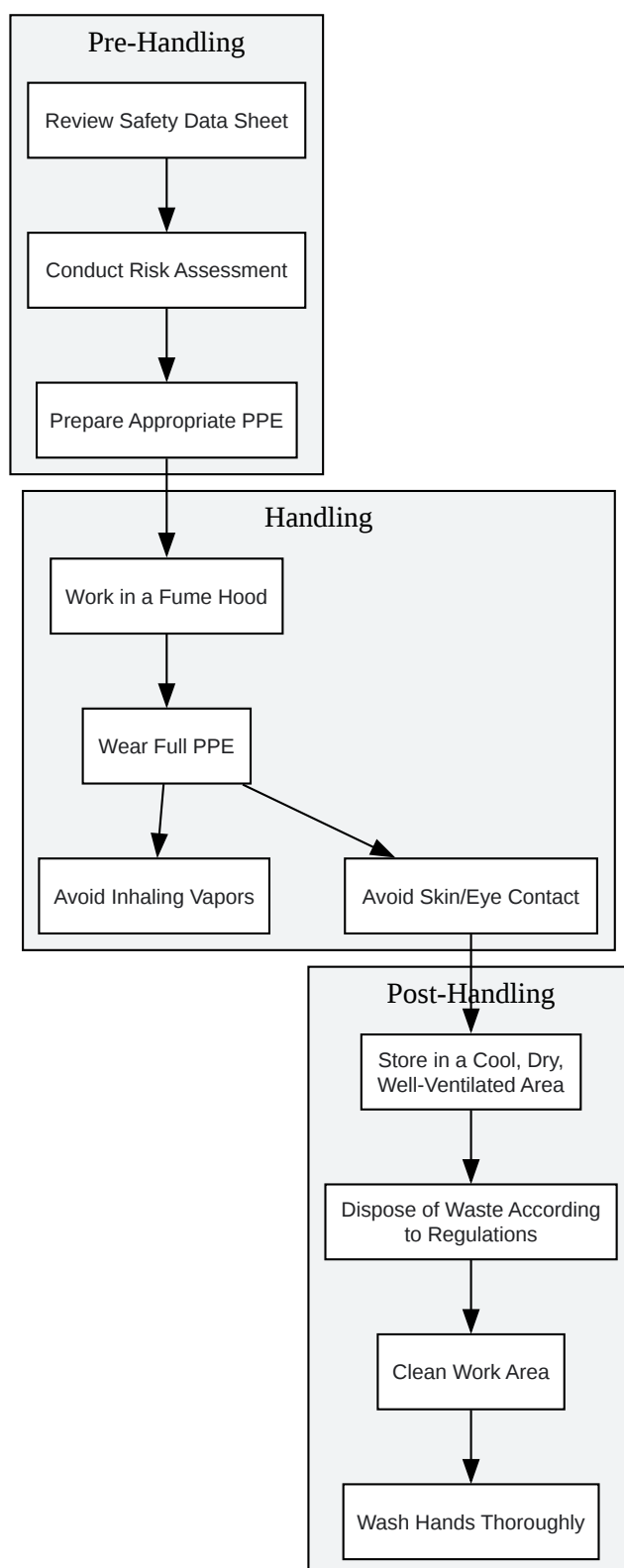
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.

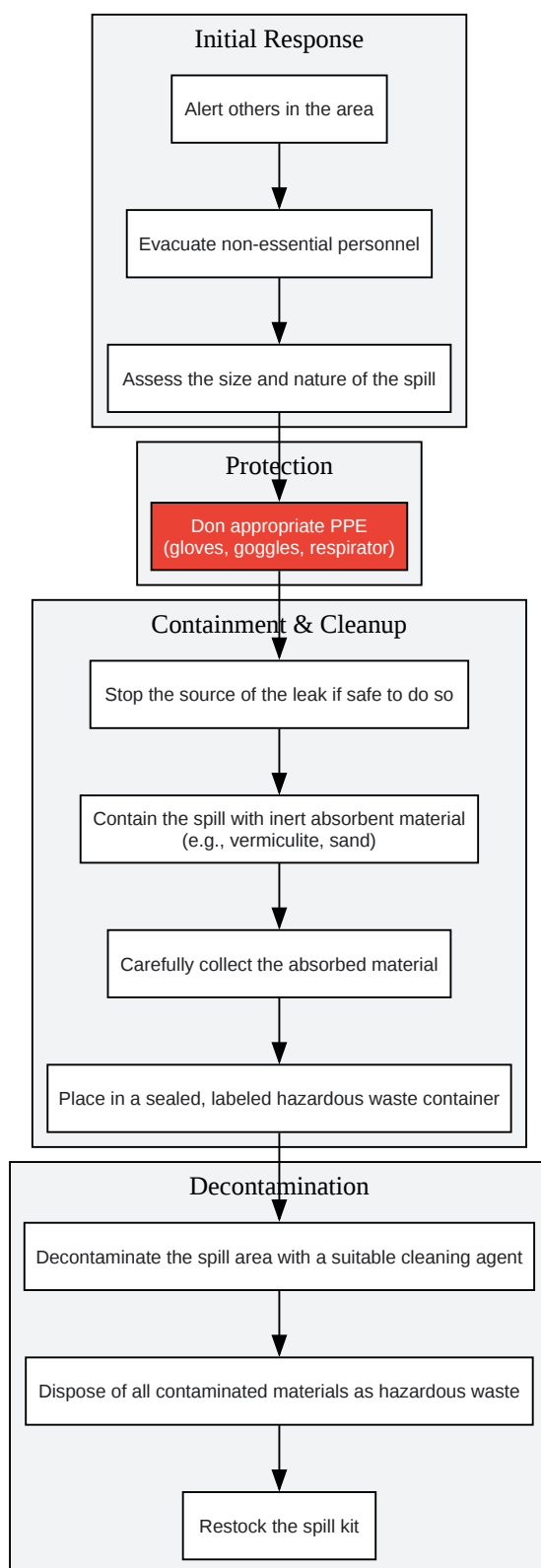
#### Personal Protective Equipment (PPE):

- Eye and Face Protection: Wear chemical safety goggles and a face shield.[\[5\]](#)
- Skin Protection:
  - Wear chemical-resistant gloves (e.g., nitrile rubber, neoprene). Consult the glove manufacturer's compatibility data.
  - Wear a chemically resistant lab coat or apron.
  - Wear closed-toe shoes.
- Respiratory Protection: If working outside of a fume hood or if there is a risk of inhalation, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and acid gases should be used.[\[6\]](#)

#### General Hygiene:

- Do not eat, drink, or smoke in areas where **diethyl chlorothiophosphate** is handled or stored.[\[5\]](#)[\[6\]](#)
- Wash hands thoroughly after handling the chemical, even if gloves were worn.[\[6\]](#)
- Remove contaminated clothing immediately and launder it before reuse.[\[6\]](#)





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